

Propyl Chloroformate-d7 CAS number and molecular weight

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Compound of Interest

Compound Name: *Propyl Chloroformate-d7*

CAS No.: *1228182-42-0*

Cat. No.: *B569999*

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An In-Depth Technical Guide to **Propyl Chloroformate-d7**

For researchers, scientists, and drug development professionals, the use of isotopically labeled compounds is a cornerstone of modern analytical and metabolic studies. Among these, **Propyl Chloroformate-d7** stands out as a critical reagent for derivatization, particularly in the sensitive detection of analytes in complex biological matrices. This guide provides a comprehensive overview of its chemical properties, applications, and the technical considerations for its use.

Core Chemical Identifiers and Properties

Propyl Chloroformate-d7 is the deuterated analog of Propyl Chloroformate. The strategic replacement of seven hydrogen atoms with deuterium imparts a distinct mass shift, making it an ideal internal standard or derivatizing agent for mass spectrometry-based applications.

Table 1: Key Properties of **Propyl Chloroformate-d7**

Property	Value	Source(s)
CAS Number	1228182-42-0	[1][2][3]
Molecular Formula	C ₄ D ₇ ClO ₂	[2]
Linear Formula	ClCO ₂ CD ₂ CD ₂ CD ₃	[1][3]
Molecular Weight	129.59 g/mol	[1][2][3][4]
Appearance	Pale Yellow Oil / Light Yellow Liquid	[2][4]
Purity	Typically ≥97% (CP)	[1][3]
Isotopic Purity	Typically ≥98 atom % D	[3]
Boiling Point	105-106 °C (literature)	[3]
Density	1.15 g/mL at 25 °C	[3]
Storage	2-8°C, Hygroscopic, under inert atmosphere	[1][2][3]

The Rationale for Deuteration in Analytical Chemistry

The primary utility of **Propyl Chloroformate-d7** stems from its nature as a stable isotope-labeled (SIL) compound. In quantitative analysis, particularly liquid chromatography-mass spectrometry (LC-MS), the co-elution of a known concentration of an SIL internal standard with the non-labeled target analyte allows for highly accurate quantification. The deuterium labels do not significantly alter the chemical reactivity or chromatographic retention time compared to the native compound, but the mass difference of +7 amu provides a clear distinction in the mass spectrometer. This "mass shift" is fundamental to its application.[3]

Primary Application: Derivatization in Bioanalysis

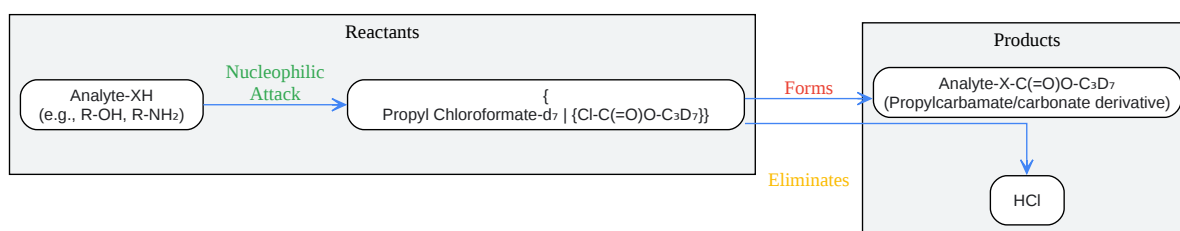
Propyl Chloroformate-d7 is extensively used as a derivatizing agent. Derivatization is a chemical modification process employed to enhance the analytical properties of a compound.

In the context of drug development and clinical research, it is often used for the determination of morphine, codeine, and 6-acetylmorphine in biological samples like urine and blood.[2]

The Causality Behind Derivatization with **Propyl Chloroformate-d7**:

- **Improved Volatility and Thermal Stability:** Many drug metabolites are polar and non-volatile, making them unsuitable for Gas Chromatography (GC) analysis. Derivatization with propyl chloroformate replaces active hydrogen atoms on hydroxyl or amine groups, increasing the compound's volatility.
- **Enhanced Chromatographic Separation:** The resulting derivatives often exhibit better peak shapes and resolution in both GC and LC.
- **Increased Mass Spectrometric Sensitivity:** The propylcarbamate derivatives formed often ionize more efficiently than the parent analytes, leading to lower limits of detection.

The reaction proceeds via nucleophilic acyl substitution, where a nucleophilic group on the analyte (e.g., a hydroxyl or amine) attacks the electrophilic carbonyl carbon of the propyl chloroformate, leading to the displacement of the chloride leaving group and the formation of a stable carbamate or carbonate ester.



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*General derivatization reaction with **Propyl Chloroformate-d7**.*

Experimental Protocol: A Self-Validating System for Opiate Quantification

The following is a representative workflow for the derivatization and analysis of opiates in a urine sample using **Propyl Chloroformate-d7** as an internal standard. This protocol is designed to be self-validating by incorporating the labeled standard early in the process, which corrects for variability in extraction and derivatization efficiency.

Step 1: Sample Preparation and Hydrolysis

- To 1 mL of urine, add an internal standard solution containing Morphine-d3, Codeine-d3, and 6-AM-d3.
- Add 100 µL of concentrated HCl to hydrolyze glucuronide conjugates.
- Incubate at 95°C for 2 hours. This step is crucial for liberating the free drug from its metabolized form.
- Cool and neutralize the sample with a strong base (e.g., 10M NaOH) to a pH of ~9.0.

Step 2: Liquid-Liquid Extraction (LLE)

- Add 5 mL of an organic extraction solvent (e.g., 9:1 Chloroform/Isopropanol).
- Vortex for 2 minutes and centrifuge at 3000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube. This isolates the analytes from the complex urine matrix.

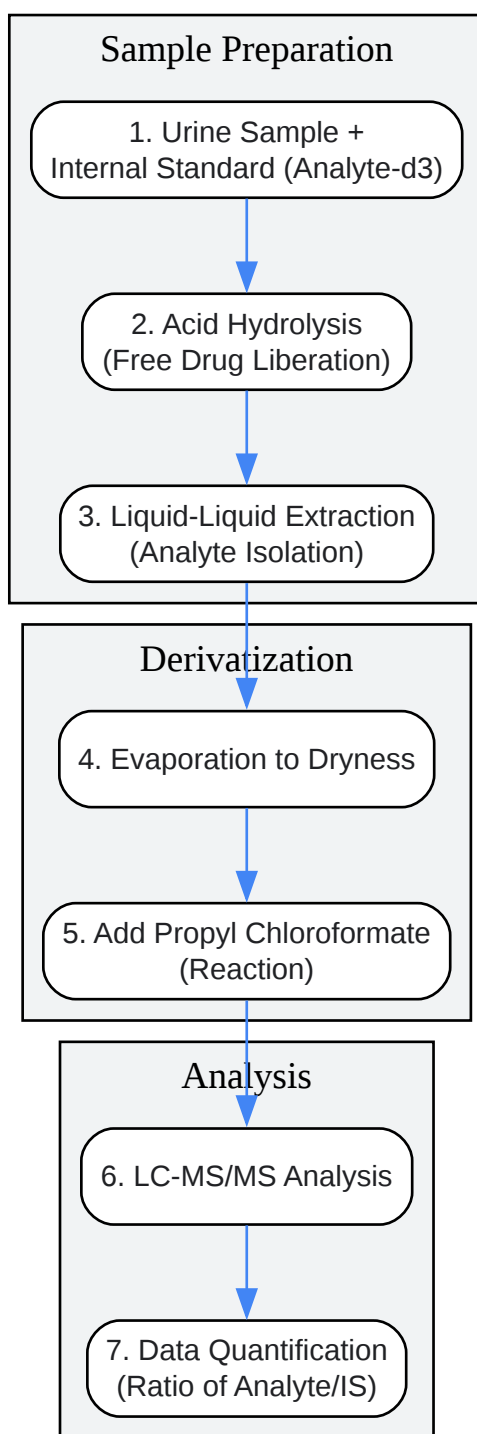
Step 3: Derivatization

- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of a buffer solution (e.g., 0.1 M sodium bicarbonate, pH 9.5).
- Add 50 µL of a 10% solution of Propyl Chloroformate (non-deuterated) in acetonitrile.

- Vortex immediately for 30 seconds. The reaction is rapid. The basic pH facilitates the deprotonation of the analyte's functional groups, enhancing their nucleophilicity.

Step 4: Analysis by LC-MS/MS

- Inject an aliquot of the final solution into an LC-MS/MS system.
- Use a suitable C18 column for chromatographic separation.
- Monitor the specific mass transitions for the propyl-derivatized analytes and their corresponding deuterated internal standards.



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Workflow for opiate quantification using propyl chloroformate derivatization.

Safety and Handling

Propyl Chloroformate-d7, like its non-deuterated counterpart, is a hazardous chemical that requires careful handling in a well-ventilated fume hood.[5]

- **Flammability:** It is a highly flammable liquid and vapor.[3][5] Keep away from heat, sparks, and open flames.
- **Toxicity:** The compound is toxic if inhaled and harmful if swallowed.[3][5]
- **Corrosivity:** It causes severe skin burns and eye damage.[3][5] Always use appropriate personal protective equipment (PPE), including chemically resistant gloves, safety goggles, and a lab coat.
- **Reactivity:** It reacts with water, alcohols, amines, and strong bases.[6] It is crucial to store it under an inert atmosphere to prevent degradation from moisture.

Conclusion

Propyl Chloroformate-d7 is a specialized but indispensable reagent for modern bioanalytical laboratories. Its well-defined chemical properties and the predictable mass shift it imparts upon derivatization provide a robust and reliable tool for the accurate quantification of challenging analytes in complex matrices. Understanding the principles behind its use, from the rationale of deuteration to the specifics of derivatization chemistry, enables researchers to develop and validate highly sensitive and trustworthy analytical methods, which are critical in the field of drug development and clinical diagnostics.

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